"comparative toxicological assessment of aminophenol isomers"

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Compound of Interest

Compound Name:	*5-(2-Aminopropyl)-2-methoxyphenolhydrochloride*
Cat. No.:	*B6748961*

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Comparative Toxicological Assessment of Aminophenol Isomers

Executive Summary

This guide provides a rigorous comparative assessment of the three aminophenol isomers: 2-aminophenol (OAP), 3-aminophenol (MAP), and 4-aminophenol (PAP). While these isomers share an identical molecular formula (

), their structural arrangement dictates vastly different toxicological profiles.

The Core Insight: The toxicity of aminophenols is governed by their ability to undergo oxidative bioactivation into electrophilic quinone imines.[1]

- 4-Aminophenol (PAP): The most potent nephrotoxin. It readily oxidizes to p-benzoquinone imine, causing severe proximal tubular necrosis.
- 2-Aminophenol (OAP): Exhibits moderate toxicity. It forms o-benzoquinone imine but is prone to cyclization (forming aminophenoxazones), which alters its reactivity profile compared to

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PAP.

- 3-Aminophenol (MAP): The least toxic regarding oxidative stress. Due to the meta arrangement, it cannot directly form a quinone imine without prior ring hydroxylation, making it significantly more stable and reliant on Phase II conjugation (glucuronidation) for clearance.

Mechanistic Toxicology: The Chemical Basis

To predict toxicity in drug development, one must look beyond the LD50 and understand the Redox Liability of the isomer.

Bioactivation Pathways

The primary driver of aminophenol toxicity is the formation of reactive metabolites that deplete cellular glutathione (GSH) and covalently bind to mitochondrial proteins.[1]

- Para (PAP) & Ortho (OAP): The hydroxyl (-OH) and amino (-NH2) groups are in positions that allow resonance stabilization of a quinoid structure. This facilitates two-electron oxidation (mediated by CYPs or auto-oxidation) to form Quinone Imines.

- Meta (MAP): The meta orientation prevents the conjugation required for a stable quinoid structure. Consequently, MAP does not generate significant oxidative stress unless it is first hydroxylated at the para or ortho position by cytochrome P450 enzymes.

Visualization of Metabolic Activation

The following diagram illustrates the divergent pathways that dictate the toxicity rank order (PAP > OAP > MAP).

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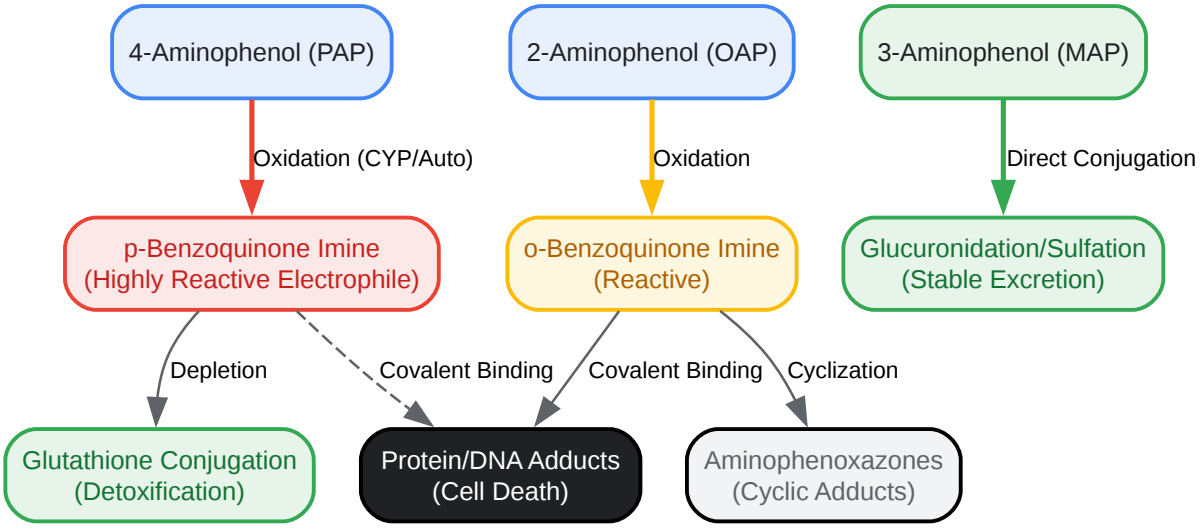

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Figure 1: Divergent metabolic pathways of aminophenol isomers. PAP and OAP form toxic quinone imines, whereas MAP favors stable conjugation.

Comparative Performance Data

The following data synthesizes results from in vivo rodent studies and in vitro renal cortical slice models.

Table 1: Toxicological Profile Summary

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Feature	4-Aminophenol (PAP)	2-Aminophenol (OAP)	3-Aminophenol (MAP)
Primary Toxicity	Severe Nephrotoxicity (Proximal Tubule Necrosis)	Moderate Nephrotoxicity & Hematotoxicity	Mild/Systemic (Thyroid/Liver effects at high doses)
Acute Oral LD50 (Rat)	~375 – 671 mg/kg	~1250 mg/kg	~920 mg/kg
Reactive Intermediate	p-Benzoquinone Imine	o-Benzoquinone Imine	None (Directly)
Mechanism	Covalent binding to mitochondrial proteins; GSH depletion.	Redox cycling; cyclic adduct formation.	Interference with thyroid peroxidase (secondary).
In Vitro Cytotoxicity	High (IC50 < 0.5 mM in renal cells)	Moderate (IC50 ~ 1.0 mM)	Low (IC50 > 2.0 mM)
Stability in Solution	Unstable (Auto-oxidizes rapidly)	Unstable (Forms precipitates)	Stable

Data Interpretation:

- Nephrotoxicity: PAP is the most potent nephrotoxin. In renal cortical slices, PAP (0.5 mM) significantly inhibits gluconeogenesis and increases LDH release within 2 hours, whereas OAP requires higher concentrations or longer exposure to elicit similar damage.
- Lethality vs. Organ Specificity: While MAP has a lower LD50 than OAP (suggesting higher acute systemic lethality), it lacks the specific, potent organ-directed toxicity seen with PAP. MAP toxicity is often associated with non-specific systemic stress rather than targeted necrosis.

Experimental Protocol: Comparative In Vitro Assessment

To objectively compare these isomers in a drug development setting, a "Self-Validating" workflow is required. This protocol uses renal proximal tubule cells (e.g., LLC-PK1 or HK-2) to assess cytotoxicity and oxidative stress.

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The "Triad" Assay System

We utilize three endpoints to distinguish mechanism from general necrosis:

- MTT Assay: Measures mitochondrial metabolic activity (early marker).
- LDH Leakage: Measures membrane integrity (late marker/necrosis).
- GSH Quantification: Measures oxidative stress (mechanistic marker).

Step-by-Step Methodology

Phase 1: Preparation & Stability Check

- Stock Solutions: Prepare 100 mM stocks of PAP, OAP, and MAP in DMSO.
  - Critical Step: Prepare PAP and OAP immediately before use. They auto-oxidize in solution (turning brown/purple). If the stock is colored, discard it.
- Media Preparation: Dilute stocks in serum-free DMEM to final concentrations of 0, 0.1, 0.25, 0.5, and 1.0 mM.

Phase 2: Exposure

- Seeding: Seed HK-2 cells at

  cells/well in 96-well plates. Allow 24h attachment.
- Treatment: Remove media and add 100 µL of treatment media.
- Incubation: Incubate for 4 hours (for GSH/early toxicity) and 24 hours (for cell death).
  - Why 4 hours? GSH depletion by PAP occurs rapidly (within 1-2 hours) before membrane rupture.

Phase 3: Endpoint Analysis

- Supernatant Collection: At the endpoint, transfer 50 µL supernatant to a new plate for LDH Analysis (using a standard lactate dehydrogenase kit).

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- MTT Addition: Add MTT reagent to the remaining cells. Incubate 2 hours. Solubilize formazan and read absorbance at 570 nm.[2]

- GSH Assay (Separate Plate): Lyse cells using 5% sulfosalicylic acid. React lysate with DTNB (Ellman's reagent) to quantify free thiols.

Workflow Visualization

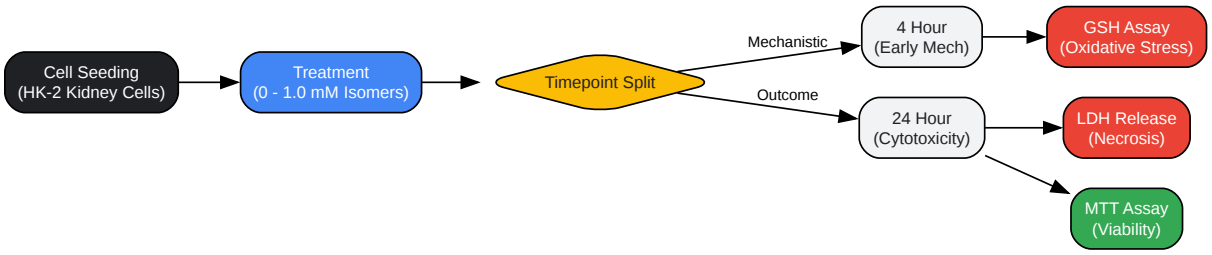

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Figure 2: Integrated workflow for distinguishing oxidative stress (GSH) from general necrosis (LDH).

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